

Preparation of ALK5 Inhibitor Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: *Alk5-IN-33*

Cat. No.: *B12405142*

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Introduction

This document provides detailed application notes and protocols for the preparation of stock solutions of ALK5 inhibitors, specifically focusing on the widely used compound commonly known as ALK5 Inhibitor II, RepSox, or E 616452. This small molecule is a potent and selective inhibitor of the TGF- β type I receptor, activin-like kinase 5 (ALK5). Proper preparation of stock solutions is critical for ensuring accurate and reproducible results in both in vitro and in vivo experiments. These guidelines cover the essential information regarding the inhibitor's properties, solubility, and step-by-step protocols for preparing and storing stock solutions.

ALK5 Inhibitor Profile

ALK5 is a serine/threonine kinase receptor that plays a pivotal role in the transforming growth factor-beta (TGF- β) signaling pathway. This pathway is integral to numerous cellular processes, including proliferation, differentiation, apoptosis, and extracellular matrix production.

Dysregulation of the TGF- β /ALK5 signaling cascade is implicated in various pathologies, such as cancer and fibrosis. ALK5 inhibitors block the kinase activity of ALK5, thereby preventing the phosphorylation of downstream mediators like SMAD2 and SMAD3, and modulating gene expression.

A noteworthy ALK5 inhibitor, frequently referred to in scientific literature and available from various suppliers, is identified by the CAS number 446859-33-2. While the name "**Alk5-IN-33**"

was used in the query, the predominant and more specific identifiers for this compound are ALK5 Inhibitor II or RepSox. For clarity and accuracy, this document will use these recognized names.

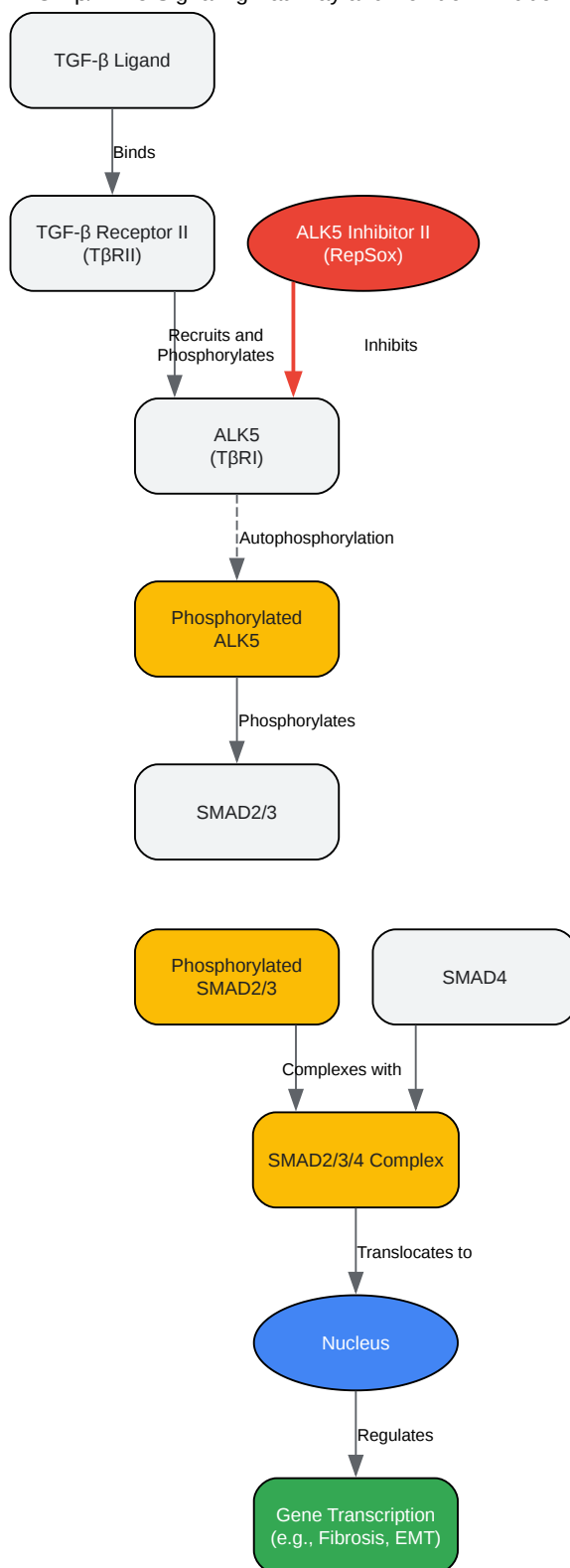
Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative information for ALK5 Inhibitor II (RepSox).

Property	Value	Source(s)
CAS Number	446859-33-2	[1][2][3][4][5][6]
Molecular Formula	C ₁₇ H ₁₃ N ₅	[1][2][6]
Molecular Weight	287.32 g/mol	[1][2][6]
IC ₅₀ (ALK5)	4 nM (autophosphorylation), 18 nM (cellular assay), 23 nM (binding)	[2][4]
Solubility in DMSO	≥ 5 mg/mL	[1][2][3][4]
Solubility in Methanol	~5 mg/mL	[1][2]
Solubility in Ethanol	~1 mg/mL	[4]
Storage (Solid)	2-8°C or -20°C	[2]
Storage (Stock Solution)	-20°C for up to 6 months	[1][2]

Signaling Pathway

ALK5 inhibitors exert their effects by interrupting the canonical TGF- β signaling pathway. The diagram below illustrates the mechanism of action.

TGF- β /ALK5 Signaling Pathway and Point of Inhibition[Click to download full resolution via product page](#)Caption: TGF- β signaling and ALK5 inhibition.

Experimental Protocols

The following protocols provide detailed methodologies for the preparation of ALK5 Inhibitor II (RepSox) stock solutions for in vitro and potential in vivo applications.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution for In Vitro Use

Materials:

- ALK5 Inhibitor II (RepSox) powder (CAS 446859-33-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of ALK5 Inhibitor II powder to room temperature to prevent condensation.
- Weighing the Compound: Carefully weigh out the desired amount of the inhibitor powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.873 mg of the compound (Molecular Weight = 287.32 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed powder. For the 1 mL of 10 mM example, add 1 mL of DMSO.
- Solubilization: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming in a 37°C water bath for 5-10 minutes can aid dissolution.^[6]

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-100 μ L) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C. Under these conditions, the stock solution is stable for up to 6 months.^{[1][2]}

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM ALK5 Inhibitor II DMSO stock solution (from Protocol 1)
- Pre-warmed cell culture medium

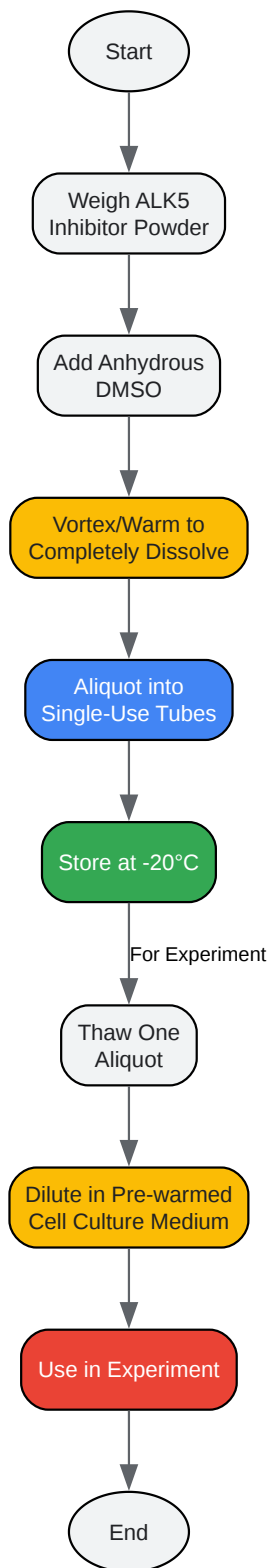
Procedure:

- Thawing the Stock: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Dilution: Serially dilute the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. It is crucial to add the DMSO stock to the medium and mix immediately to prevent precipitation.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.^[6] For example, a 1:1000 dilution of a 10 mM stock to a 10 μ M working solution results in a final DMSO concentration of 0.1%.
- Application: Add the final working solution to your cell cultures as required by your experimental design.

Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing and using ALK5 inhibitor stock solutions.

Workflow for ALK5 Inhibitor Stock Solution Preparation

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Caption: Stock solution preparation workflow.

Concluding Remarks

The protocols and data provided in these application notes are intended to guide researchers in the effective preparation and use of ALK5 Inhibitor II (RepSox) stock solutions. Adherence to these guidelines will help ensure the integrity and reproducibility of experimental outcomes. It is always recommended to consult the specific product datasheet from your supplier for any lot-specific information. As with any chemical, appropriate personal protective equipment should be worn during handling.

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